

Personal protective equipment for handling Trimethaphan

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Compound of Interest

Compound Name: Trimethaphan

Cat. No.: B611479

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Essential Safety and Handling Guide for Trimethaphan

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Trimethaphan**. The following procedures are based on established best practices for managing potent pharmaceutical compounds in a laboratory setting.

Trimethaphan is a short-acting, sympatholytic ganglionic blocking agent.^[1] It functions as a non-depolarizing competitive antagonist at nicotinic acetylcholine receptors in the autonomic ganglia, thereby blocking both the sympathetic and parasympathetic nervous systems.^{[1][2]} Historically used intravenously to induce controlled hypotension during surgery and to manage hypertensive crises, its handling in a research setting requires stringent safety protocols due to its potent physiological effects.^{[1][3][4]}

Chemical and Physical Properties

A summary of key quantitative data for **Trimethaphan** Camsylate is provided below.

Property	Value
Molecular Formula	C ₃₂ H ₄₀ N ₂ O ₅ S ₂
Molecular Weight	596.8 g/mol
Appearance	Solid Powder
Storage Temperature	2-8 °C for injection, -20 °C for long-term
Solubility	Soluble in DMSO

(Data sourced from MedKoo Biosciences and PubChem)[5][6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and a critical barrier against exposure.[7] Workers handling **Trimethaphan** should adhere to the following guidelines, which are based on recommendations for handling hazardous drugs.[8][9]

- Gloves:
 - Wear two pairs of chemotherapy-tested gloves (e.g., nitrile) that meet the American Society for Testing and Materials (ASTM) D6978 standard.[7][10]
 - The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.[8]
 - Change gloves every hour or immediately if they are torn, punctured, or contaminated.[8]
 - Remove and dispose of the outer glove within the containment area (e.g., inside the chemical fume hood) after completing a task.[8]
- Gowns:
 - Wear a disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting elastic or knit cuffs.[8][11]
 - Gowns should close in the back.[11]

- Do not wear gowns outside of the handling area.[11]
- Eye and Face Protection:
 - Use safety goggles to provide primary eye protection.[7][11]
 - For tasks with a risk of splashes or aerosols, a face shield should be worn in addition to goggles to protect the face and eyes fully.[7] Standard eyeglasses are not sufficient.[7][11]
- Respiratory Protection:
 - For most handling activities within a ventilated enclosure, respiratory protection may not be required.
 - In situations where aerosols or dust may be generated outside of a primary engineering control (e.g., weighing, large spills), an N95 respirator or a higher level of respiratory protection is necessary.[7][11] Surgical masks offer inadequate protection from chemical exposure.[7][10]

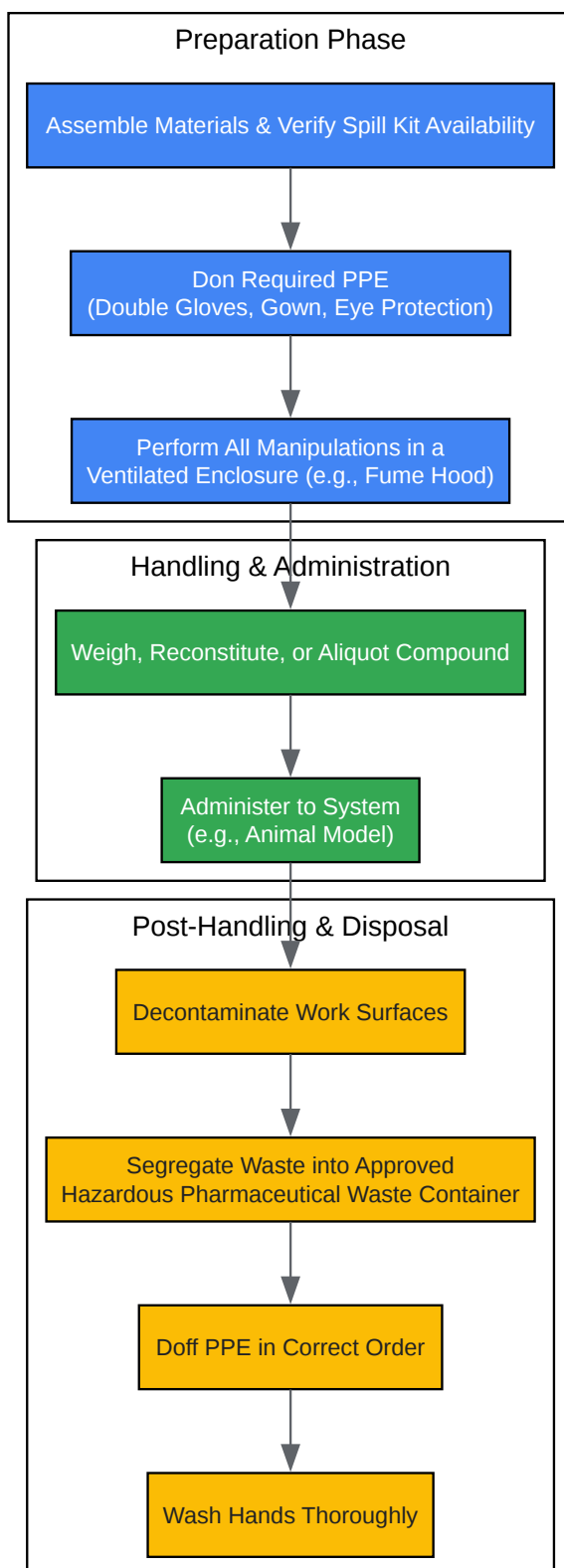
Operational and Disposal Plans

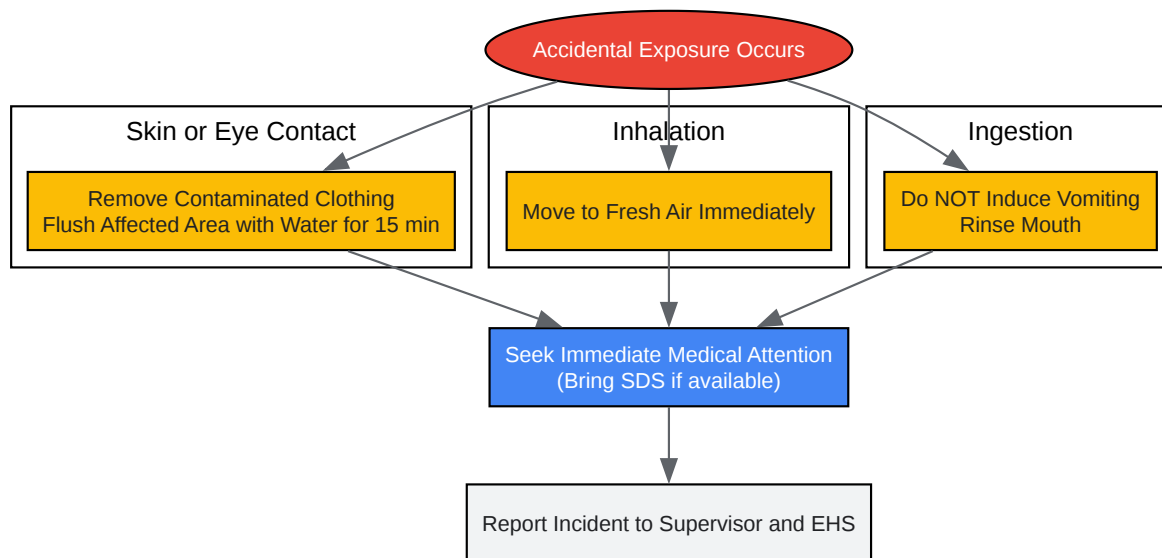
Standard Operating Procedure for Handling

All work with **Trimethaphan** powder or concentrated solutions should occur in a designated area with restricted access, such as a restricted preparation room.[8]

- Preparation:
 - Before handling, ensure a hazardous drug spill kit is readily accessible.[12]
 - Don all required PPE as described above. Always wash hands with soap and water before donning gloves and after removing them.[7][8]
 - Perform all manipulations, including weighing and reconstituting, within a primary engineering control such as a Class II Biosafety Cabinet (BSC) or a chemical fume hood to minimize inhalation exposure.[10]
- Administration (In a Research Context):

- Use Luer-Lok fittings for all syringes and IV sets to prevent accidental disconnection.
- When administering to animal subjects, take precautions to avoid needle-stick injuries and exposure to animal waste, as the drug and its metabolites may be excreted.
- Storage:
 - Store **Trimethaphan** Camsylate injection at 2-8 °C.[5]
 - For long-term storage of the solid compound, store at -20 °C in a dry, dark location.[6]
 - Clearly label all containers with the chemical name and appropriate hazard warnings.





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